

Personal protective equipment for handling 4-(Decyloxy)benzoic acid

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Compound of Interest

Compound Name: 4-(Decyloxy)benzoic acid

Cat. No.: B1295374

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Essential Safety and Handling Guide for 4-(Decyloxy)benzoic Acid

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-(Decyloxy)benzoic acid**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **4-(Decyloxy)benzoic acid**, a solid white powder, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Component	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles with side shields (conforming to EU standard EN 166) or a face shield.	To protect against eye contact with dust particles which could cause irritation.
Hand Protection	Chemical-resistant gloves (Nitrile rubber recommended).	To prevent skin contact. It is crucial to inspect gloves before use and to remove them carefully to avoid skin contamination.
Body Protection	Long-sleeved laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. For large-scale operations, emergencies, or situations where dust formation is likely, a particle filter respirator is recommended.	To prevent inhalation of dust particles.

Hazard Identification and First Aid

While **4-(Decyloxy)benzoic acid** is not classified as a hazardous substance, it is crucial to handle it with care as with all laboratory chemicals.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, seek medical attention.
- Inhalation: Move to fresh air. If symptoms occur, get medical attention.

- Ingestion: Clean mouth with water and drink plenty of water afterwards. If symptoms persist, seek medical attention.

Quantitative Toxicity and Exposure Data

Specific quantitative toxicity data and occupational exposure limits for **4-(Decyloxy)benzoic acid** are not readily available. The table below presents data for the related compound, benzoic acid, for reference.

Substance	CAS No.	Toxicity Data	Occupational Exposure Limits
4-(Decyloxy)benzoic acid	5519-23-3	No data available	No data available
Benzoic Acid	65-85-0	LD50 Oral (Rat): 2360 mg/kg LD50 Dermal (Rabbit): >2000 mg/kg LC50 Inhalation (Rat): >12,200 mg/m ³ /4h	Not established

Standard Operating Procedures for Handling

4.1. Weighing and Preparation of Solutions

This protocol outlines the steps for safely weighing the solid powder and preparing a solution.

- Preparation:
 - Ensure a clean and organized workspace.
 - Work within a fume hood or a well-ventilated area to minimize inhalation risk.
 - Don all required PPE as specified in Section 1.
- Weighing:

- Place a weighing boat on the analytical balance and tare to zero.
- Carefully scoop the desired amount of **4-(Decyloxy)benzoic acid** from the stock container onto the weighing boat using a clean spatula. Avoid creating dust.
- Close the stock container immediately after use.
- Dissolving:
 - Transfer the weighed solid into a suitable flask.
 - Add the desired solvent to the flask.
 - If necessary, gently swirl or stir the mixture until the solid is completely dissolved.

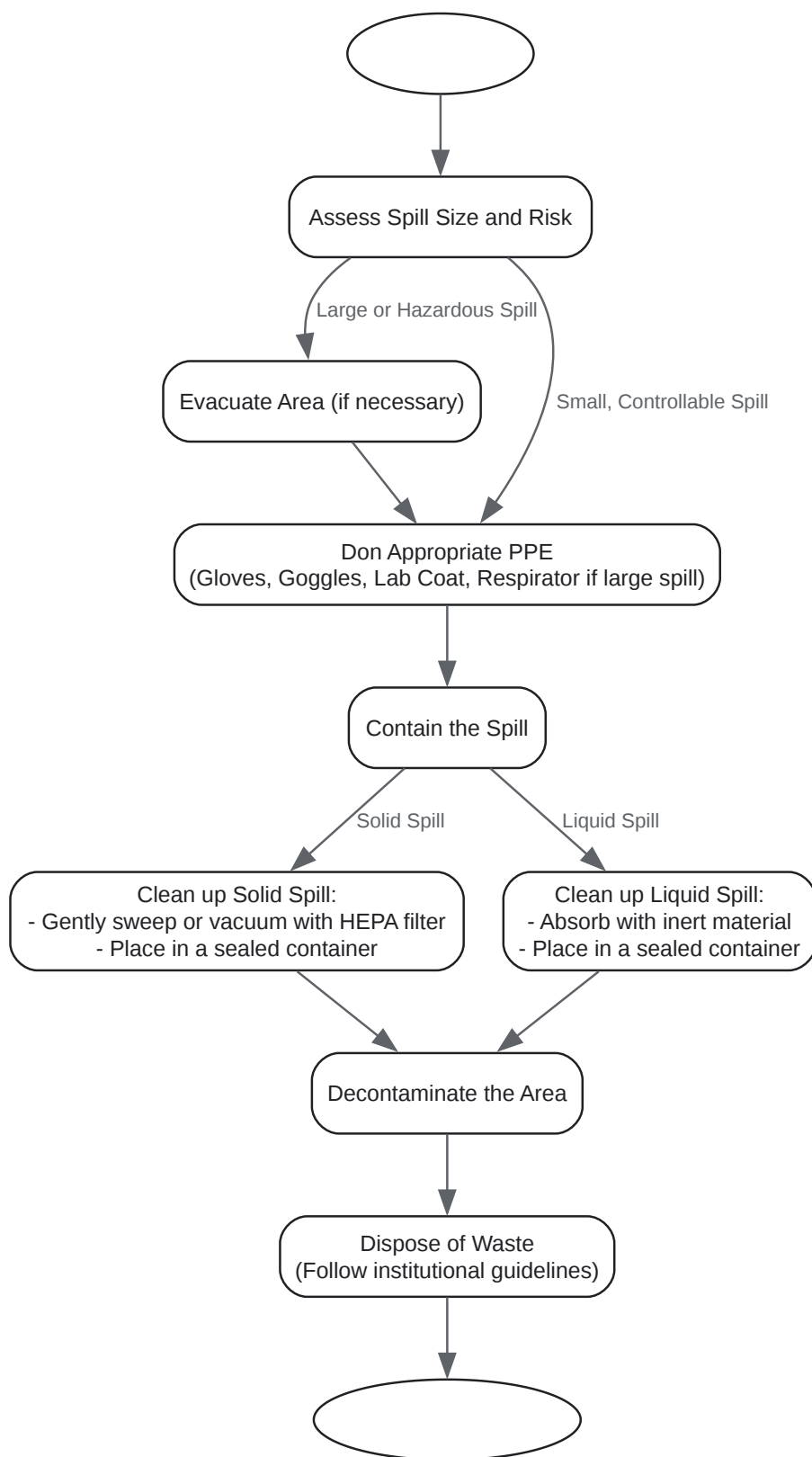
4.2. Storage

- Keep the container tightly closed in a dry, cool, and well-ventilated place.

Spill and Disposal Plan

5.1. Spill Response Workflow

In the event of a spill, follow the workflow outlined below to ensure a safe and effective cleanup.



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Caption: Workflow for responding to a chemical spill.

5.2. Disposal Plan

- **Waste Collection:** Collect waste **4-(Decyloxy)benzoic acid** and any contaminated materials (e.g., weighing boats, gloves) in a designated, properly labeled, and sealed container for chemical waste.
- **Disposal Method:** The material can be disposed of by removal to a licensed chemical destruction plant or by other approved methods in accordance with local, state, and federal regulations. Do not release into the environment.
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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com